

Quinacridone CAS number 1047-16-1 properties

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Compound of Interest

Compound Name: Quinacridone

Cat. No.: B7781594

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An In-Depth Technical Guide to **Quinacridone** (CAS 1047-16-1)

Introduction

Quinacridone, identified by the CAS number 1047-16-1, is a high-performance synthetic organic compound belonging to the quinonoid class of pigments.^[1] Also known as Pigment Violet 19, it is renowned for its vibrant red-to-violet hues, exceptional stability, and durability.^[1]^[2] Initially developed for industrial applications requiring robust colorants, such as automotive paints and printing inks, its unique physicochemical properties have opened avenues for its use in advanced research fields, including organic electronics and biomedical applications.^[1]^[3]^[4] This guide provides a comprehensive technical overview of **Quinacridone's** properties, synthesis, applications, and safety profile, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Quinacridone's performance is rooted in its stable, fused-ring molecular structure.^[1] It exists in several polymorphic crystal forms, primarily the beta (β) and gamma (γ) forms, which exhibit different colors (violet and red, respectively) and are used commercially.^[5]^[6]

Table 1: Identification and Nomenclature

Identifier	Value
CAS Number	1047-16-1[1][7][8][9][10][11]
IUPAC Name	5,12-Dihydroquinolino[2,3-b]acridine-7,14-dione[3][12]
Molecular Formula	C ₂₀ H ₁₂ N ₂ O ₂ [1][7][9][13]
Molecular Weight	312.32 g/mol [7][13][14]
Colour Index (C.I.) No.	73900[9][10][11][15][16] or 46500[6][17]
EC Number	213-879-2[3][11][15][18]
Synonyms	Pigment Violet 19, Cinquasia Red, Monastral Violet, PV Fast Red[1][2][19]

Table 2: Physicochemical Properties

Property	Value
Appearance	Red to dark violet powder/crystal[12][20][21]
Melting Point	390 °C[7][8][12] (may range from 310 to >440 °C[15])
Boiling Point	568.5 °C at 760 mmHg[8]
Density	1.37 - 1.8 g/cm ³ [3][8][9][14]
Solubility	Insoluble in water and most organic solvents.[3][12][18][19][20] Soluble in concentrated sulfuric acid.[12][22]
Vapor Pressure	Negligible[21]
Flash Point	221.3 °C[8][12]
LogP	3.676[8]
Topological Polar Surface Area	58.2 Å ² [12]

Table 3: Performance and Fastness Properties

Property	Rating/Value
Light Fastness	7-8 (Excellent)[9][14][15][23]
Heat Resistance	250 - 290 °C[9][14][15][23]
Water Resistance	5 (Excellent)[14][23]
Oil Resistance	5 (Excellent)[23]
Acid Resistance	5 (Excellent)[9][23]
Alkali Resistance	4-5 (Very Good to Excellent)[9][23]
Migration Resistance	4-5 (Very Good to Excellent)[15]
Oil Absorption	35-60 ml/100g[9][14][15][16][23]

Synthesis and Manufacturing

The commercial synthesis of **quinacridone** is a multi-step process that typically involves the cyclization of 2,5-di(arylamino)terephthalic acids or their esters.[2] One common pathway starts from succinosuccinate esters and aniline.[3]

Experimental Protocol: General Synthesis of Quinacridone

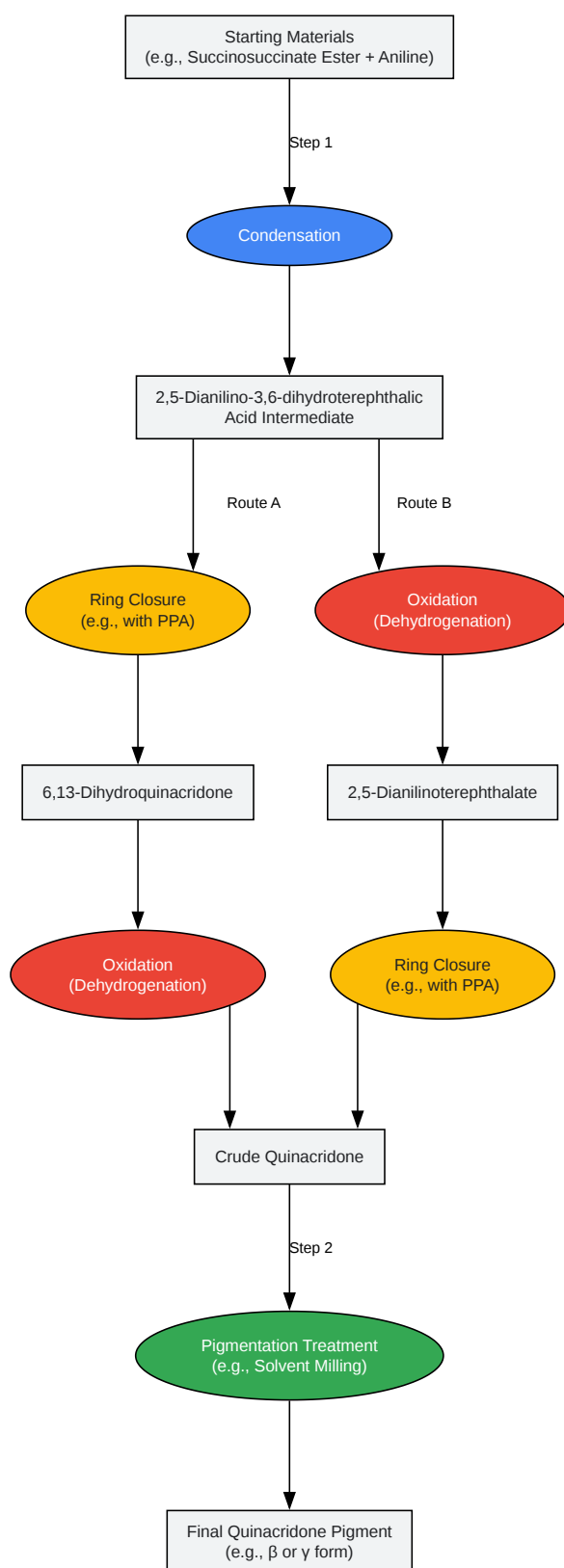
A prevalent industrial method for synthesizing **quinacridone** and its derivatives involves several key stages, starting from 2,5-dianilino-3,6-dihydroterephthalic acid or its dialkyl esters.[13][24]

- Condensation: Aniline or a substituted aniline is condensed with a succinosuccinate ester to form a 2,5-dianilino-3,6-dihydroterephthalic acid dialkyl ester.[13][24]
- Oxidation & Ring Closure (Two Routes):
 - Route A: The intermediate from step 1 is first subjected to a ring-closure reaction, typically using a dehydrating agent like polyphosphoric acid (PPA) at elevated temperatures (e.g., 125 °C), to form 6,13-dihydro**quinacridone**. [24][25] This is followed by an oxidation step

(dehydrogenation), often in an alkaline solvent with an oxidizing agent like sodium m-nitrobenzene sulfonate, to yield the final **quinacridone** pigment.[22][24]

- Route B: The intermediate from step 1 is first oxidized to yield a 2,5-dianilinoterephthalate, which is then subjected to ring-closure under the action of PPA to form the final **quinacridone** product.[24]
- Pigmentation Treatment: The crude **quinacridone** synthesized is often not in the desired crystal form for pigmentary use. It must undergo a "pigmentation" or "finishing" step, which involves processes like solvent treatment or milling, to achieve the required particle size, crystal modification (e.g., β or γ form), and application properties.[24]

For the specific synthesis of the β -crystal form, the oxidation of 6,13-dihydro**quinacridone** is carefully controlled. A described method involves adding the dihydro**quinacridone** filter cake to a mixture of industrial ethanol, water, and solid alkali, followed by refluxing with sodium m-nitrobenzene sulfonate for several hours.[22]



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Diagram 1: General synthesis workflow for **Quinacridone**.

Applications

Quinacridone's applications span from traditional industrial uses to cutting-edge technology and research, driven by its unique combination of properties.

Industrial Pigment Applications

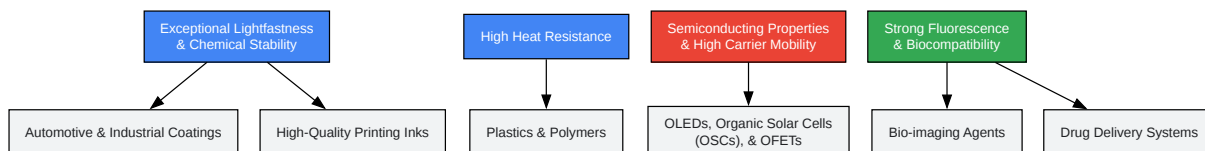
Quinacridone is considered a high-performance pigment due to its exceptional weather and color fastness.[\[3\]](#)[\[26\]](#)

- **Paints and Coatings:** It is extensively used in automotive and industrial coatings that require high durability and vibrant color.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Inks:** Its stability and intense color make it a primary magenta pigment in printing inks, including for inkjet printers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[23\]](#)
- **Plastics:** It is used for coloring various plastics (PVC, LDPE, HDPE, PP) where heat stability and non-migration are critical.[\[1\]](#)[\[2\]](#)[\[15\]](#)[\[16\]](#)[\[23\]](#)

Advanced Research and Drug Development Applications

The semiconducting and fluorescent properties of **quinacridone** have attracted significant interest from the research community.[\[1\]](#)[\[3\]](#)

- **Organic Electronics:** Due to high carrier mobility and stability, **quinacridone** and its derivatives are used in organic light-emitting diodes (OLEDs), organic solar cells (OSCs), and organic field-effect transistors (OFETs).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[12\]](#)
- **Biomedical Research:** Derivatives are being investigated for roles in drug delivery systems and as fluorescent imaging agents in medical diagnostics, leveraging their biocompatibility and distinct light absorption characteristics.[\[4\]](#)



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Diagram 2: Logical relationship between **Quinacridone**'s properties and its applications.

Toxicological and Safety Profile

Quinacridone generally exhibits a low toxicity profile, which is a key advantage in its various applications.[1] However, as a fine powder, it requires appropriate handling to prevent dust inhalation.

Table 4: Toxicological Data Summary

Test	Result	Species
Acute Oral Toxicity (LD50)	>5000 mg/kg[18] or >20 mL/kg[8]	Rat
Acute Dermal Toxicity (LD)	>2 mL/kg[8]	Rabbit
Skin Irritation	Non-irritant[18] (May cause irritation in sensitive individuals[21])	Rabbit
Eye Irritation	Dust may cause irritation[21]	-
Mutagenicity (Ames Test)	Non-mutagenic[19]	-

Handling and Safety:

- General Handling: Good industrial hygiene should be practiced, preventing dust creation through exhaust ventilation.[18]

- Personal Protective Equipment (PPE): An approved respirator should be worn when dust is present.[\[21\]](#)
- Stability: The compound is stable under normal temperatures and pressures.[\[21\]](#) It is incompatible with strong oxidizing and reducing agents.[\[21\]](#)
- Decomposition: Hazardous decomposition can produce oxides of nitrogen and carbon.[\[18\]](#)
- Environmental Fate: Due to its insolubility in water, it is unlikely to be harmful to aquatic organisms.[\[18\]](#) It is expected to collect in soils and sediments and is not expected to bioconcentrate.[\[22\]](#)

Biological Interactions and Potential in Drug Development

While primarily an industrial pigment, some biological interactions have been noted, suggesting potential for specialized biomedical applications.

- Protein Binding: Protein data indicates that **quinacridone** binds well to cytochrome c oxidase subunit III (COX-III), an integral membrane protein of the mitochondrial respiratory chain.[\[1\]](#)[\[7\]](#) However, the functional implications of this binding and any associated signaling pathways are not detailed in the available literature.
- Signaling Pathway Involvement: Current research has not extensively documented the direct involvement of **quinacridone** in modulating specific intracellular signaling pathways in the manner of a targeted drug. Its emerging role in the biomedical field is more closely linked to its physical properties.
- Drug Delivery and Imaging: The exploration of **quinacridone** derivatives in drug delivery and as imaging agents is based on their chemical stability, biocompatibility, and strong fluorescence.[\[4\]](#) In these applications, the molecule often serves as a stable, detectable carrier or tag rather than a pharmacologically active agent that modulates a specific biological pathway. For instance, its fluorescence can be used to track the delivery of a therapeutic agent to its target site.

In summary, the current value of **quinacridone** for drug development professionals lies less in its potential as a direct modulator of signaling pathways and more in its utility as a functional component in advanced delivery and diagnostic systems. Further research is needed to elucidate any specific biological activities resulting from its protein-binding capabilities.

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